

Essential Safety and Logistical Information for Handling c-Met-IN-16

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Compound of Interest

Compound Name: c-Met-IN-16

Cat. No.: B15579881

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Disclaimer: A specific Safety Data Sheet (SDS) for **c-Met-IN-16** is not publicly available. This guide is based on best practices for handling potent, research-grade kinase inhibitors and other hazardous chemical compounds. Researchers, scientists, and drug development professionals should treat **c-Met-IN-16** as a potentially hazardous substance and use this information to supplement a thorough risk assessment in conjunction with institutional safety protocols.

c-Met inhibitors are a class of small molecules that inhibit the enzymatic activity of the c-Met tyrosine kinase.^[1] Dysregulation of c-Met can lead to a variety of cancers.^[1] Due to their biological activity, potent kinase inhibitors require careful handling to minimize exposure.^{[2][3]}

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling potent compounds like **c-Met-IN-16**. The required level of PPE depends on the specific laboratory activity and the physical form of the compound.

Laboratory Activity	Recommended Personal Protective Equipment	Rationale
Weighing and Aliquoting (Solid Form)	- Respirator: Full-face powered air-purifying respirator (PAPR) or a NIOSH-approved N95 or higher-rated respirator. - Gloves: Double-gloving with chemical-resistant nitrile gloves. - Eye Protection: Chemical splash goggles or a face shield. - Body Protection: Disposable, solid-front lab coat with tight-fitting cuffs and disposable sleeves. - Ventilation: Must be performed in a certified chemical fume hood or a powder containment hood.[2][4]	High risk of aerosolization and inhalation of potent powders, necessitating full respiratory and skin protection. [2] [4]
Solution Preparation and Handling	- Gloves: Double-gloving with nitrile gloves. - Eye Protection: Chemical splash goggles or a face shield if there is a significant splash risk. - Body Protection: Standard laboratory coat. - Ventilation: All work should be conducted in a chemical fume hood.[2][4]	Reduces the risk of exposure from splashes and spills, with the primary protection being engineering controls like a fume hood. [4]
In Vitro / Cell Culture Assays	- Gloves: Nitrile gloves. - Eye Protection: Safety glasses with side shields. - Body Protection: Standard laboratory coat. - Containment: All cell culture work should be performed in a Class II biological safety cabinet.[2]	Focuses on preventing skin and eye contact during dosing and handling of diluted solutions. [2] [4]

Waste Disposal	- Gloves: Heavy-duty nitrile or butyl rubber gloves. - Eye Protection: Chemical splash goggles. - Body Protection: Standard laboratory coat.	Ensures protection against contact with concentrated waste materials.[2]

Operational Plan for Safe Handling

A clear and concise operational plan is essential for the safe management of **c-Met-IN-16** within the laboratory.

1. Receiving and Storage:

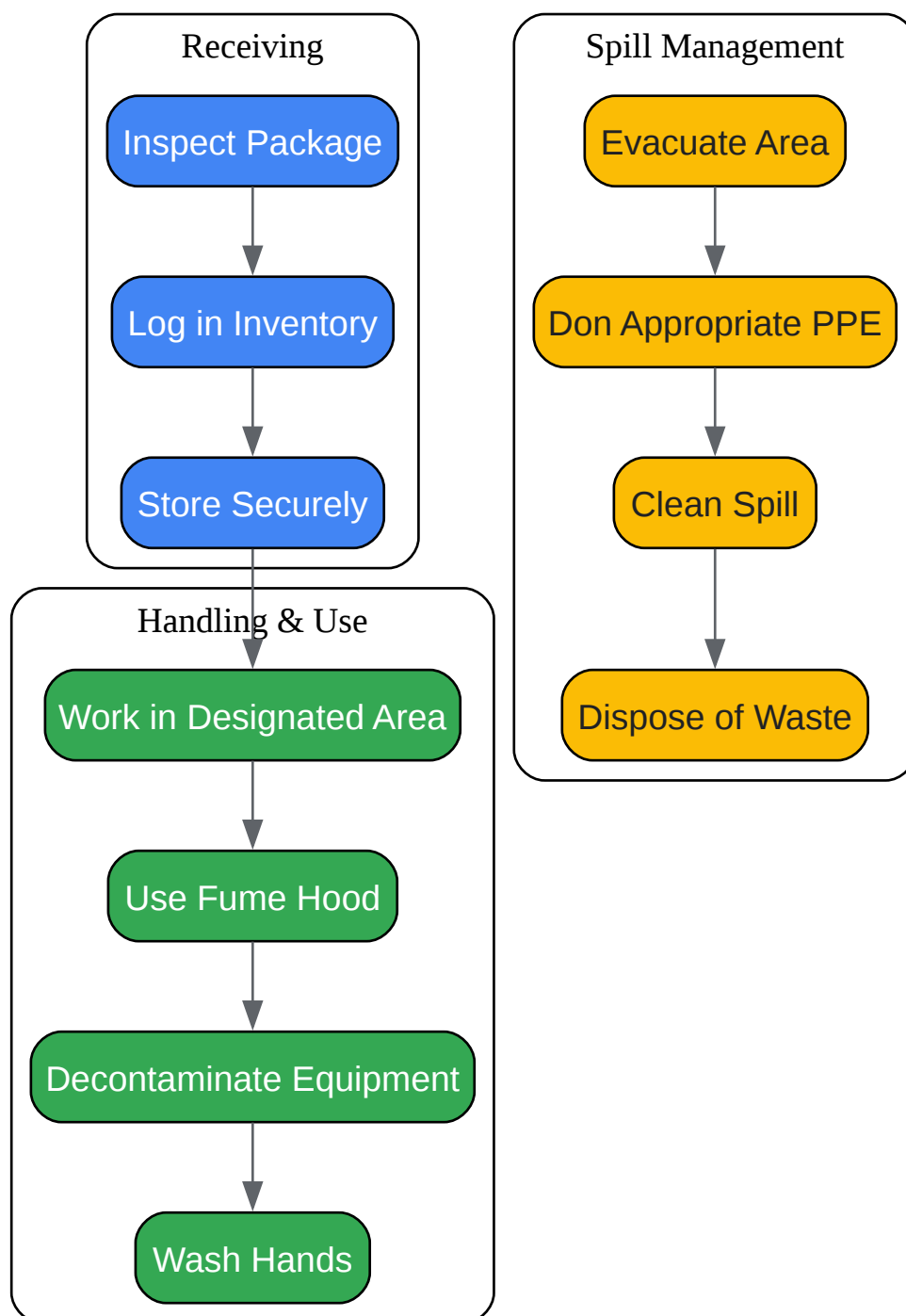
- Inspect: Upon receipt, visually inspect the package for any signs of damage or leakage.[2]
- Log: Document the receipt, quantity, and storage location in the laboratory's chemical inventory.[2]
- Store: Keep the container tightly sealed in a cool, well-ventilated, and designated area, segregated from incompatible materials.[5][6]

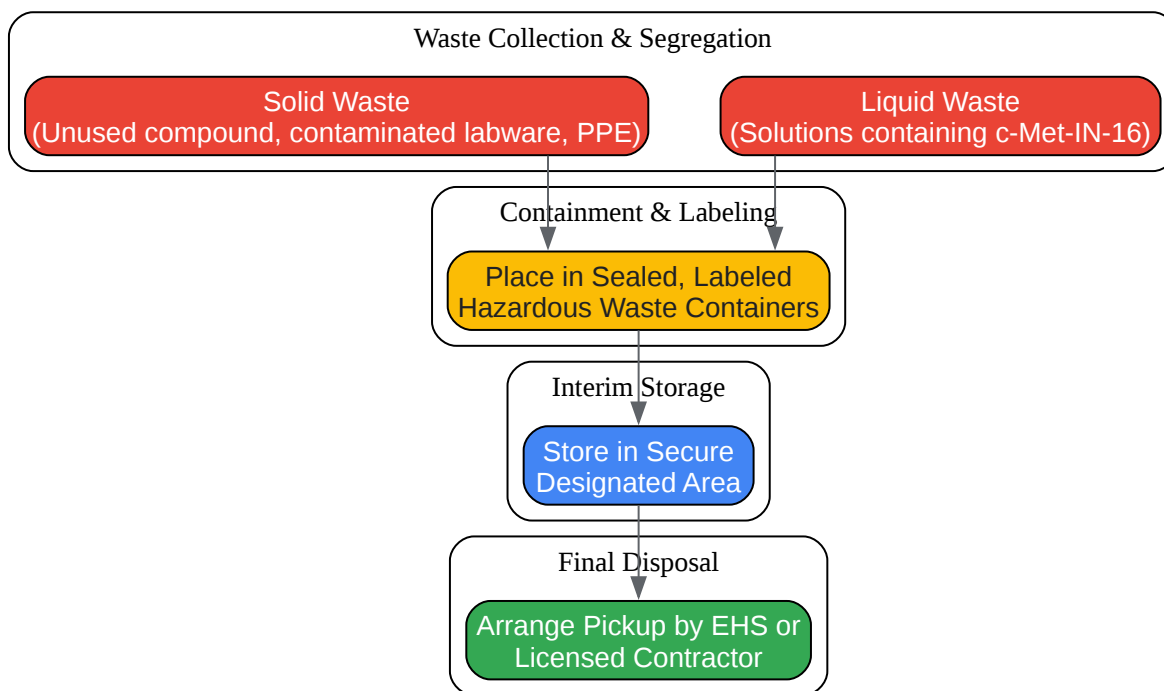
2. Handling and Experimental Use:

- Designated Area: Conduct all work with **c-Met-IN-16** in a designated and clearly marked area.[2][6]
- Fume Hood: Perform all manipulations of the solid compound and concentrated solutions in a certified chemical fume hood.[2][7]
- Avoid Contamination: Use dedicated spatulas, glassware, and other equipment. If not possible, thoroughly decontaminate equipment after use.[2]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[2][8]

3. Spill Management:

- In case of a spill, evacuate the area and prevent entry.
- Wear appropriate PPE before starting cleanup.
- For small spills, absorb with an inert material and place it in a sealed container for hazardous waste disposal.
- For larger spills, follow your institution's emergency procedures.





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